

# Application Notes: Samarium-Cobalt Magnets in Aerospace Guidance Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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These application notes provide a comprehensive overview of the utilization of samarium-cobalt (SmCo) rare-earth magnets in the demanding environment of aerospace guidance and control systems. Their unique properties make them indispensable for applications requiring high magnetic strength, exceptional thermal stability, and robust performance under extreme conditions.<sup>[1][2][3]</sup>

## Introduction to Samarium-Cobalt Magnets

Samarium-cobalt magnets are a class of rare-earth permanent magnets composed primarily of samarium and cobalt.<sup>[4]</sup> Two main types of SmCo magnets are commercially available: Sm<sub>1</sub>Co<sub>5</sub> and Sm<sub>2</sub>Co<sub>17</sub>, often referred to as the 1-5 and 2-17 series, respectively.<sup>[5]</sup> The 2-17 series, with additions of elements like iron, copper, and zirconium, generally offers higher magnetic properties and thermal stability.<sup>[6]</sup>

The key advantages of SmCo magnets for aerospace applications include:

- **High-Temperature Stability:** SmCo magnets can operate at temperatures up to 350°C, with some specialized grades functioning at even higher temperatures, significantly outperforming neodymium magnets in this regard.<sup>[1][5][6]</sup> Their low-temperature coefficient ensures minimal change in magnetic output over a wide temperature range.<sup>[6][7]</sup>

- **Excellent Corrosion Resistance:** Unlike neodymium magnets, which are prone to oxidation, SmCo magnets exhibit superior resistance to corrosion and generally do not require protective coatings for most applications.[\[2\]](#)[\[5\]](#)
- **High Resistance to Demagnetization:** SmCo magnets possess high intrinsic coercivity, making them highly resistant to demagnetization from external magnetic fields, vibrations, and high temperatures.[\[4\]](#)[\[8\]](#)
- **High Magnetic Energy Product:** They have a high magnetic energy product, allowing for the generation of strong magnetic fields from a compact size and weight, a critical factor in aerospace design.[\[4\]](#)[\[9\]](#)

## Applications in Aerospace Guidance and Control

The unique characteristics of SmCo magnets make them critical components in a variety of aerospace guidance and control systems, ensuring reliability and precision in navigation, communication, and maneuvering.[\[1\]](#)[\[2\]](#)[\[9\]](#)

### Actuators and Control Systems

SmCo magnets are integral to electromechanical actuators that control flight surfaces such as flaps and fins in missiles and aircraft.[\[1\]](#)[\[8\]](#) Their high magnetic strength and thermal stability ensure precise and reliable movement of these control surfaces, even in the high-temperature environments experienced during flight. They are also used in various sensors for position and speed sensing within these control systems.[\[7\]](#)

### Satellite Attitude Control: Reaction and Momentum Wheels

A crucial application of SmCo magnets is in the motors of reaction wheels and momentum wheels, which are essential for the three-axis attitude control of satellites and spacecraft.[\[10\]](#)[\[11\]](#) These wheels are flywheels driven by electric motors that alter their rotational speed to create a torque that reorients the spacecraft, allowing for precise pointing of instruments like telescopes and antennas.[\[11\]](#)[\[12\]](#) The high magnetic flux from SmCo magnets allows for the design of compact, high-torque motors necessary for these applications.

## Traveling-Wave Tubes (TWTs)

In satellite communication systems, SmCo magnets are critical for the operation of traveling-wave tubes (TWTs).[13][14] TWTs are vacuum tubes that amplify radio frequency signals for transmission back to Earth.[13] SmCo magnets are used to generate a periodic permanent magnet (PPM) focusing structure that confines the electron beam within the TWT, ensuring efficient amplification.[14] Their ability to maintain a strong, stable magnetic field at high operating temperatures is vital for the longevity and performance of satellite communication payloads.[14]

## Missile Guidance Systems

The robust nature of SmCo magnets makes them a trusted choice for missile guidance systems.[1][15] They are utilized in various components, including actuators for fin control and in the guidance section's sensors and gyroscopes, where reliability under extreme acceleration, vibration, and temperature is paramount for mission success.[8][15]

## Quantitative Data

The following tables summarize the typical magnetic and physical properties of various grades of samarium-cobalt magnets used in aerospace applications.

Table 1: Magnetic Properties of Common SmCo Grades

Magnet Grade	Remanence (Br)	Coercivity (Hcb)	Intrinsic Coercivity (Hcj)	Maximum Energy Product (BH)max
SmCo 18	8.5-9.5 kG	8.0-9.2 kOe	15-25 kOe	16-19 MGOe
SmCo 22	9.5-10.2 kG	9.0-9.8 kOe	12-20 kOe	20-23 MGOe
SmCo 26	10.2-10.8 kG	9.5-10.5 kOe	11-18 kOe	24-27 MGOe
SmCo 30	10.8-11.3 kG	10.0-11.0 kOe	15-25 kOe	28-31 MGOe

Table 2: Thermal Properties of Common SmCo Grades

Magnet Grade	Max. Operating Temp.	Reversible Temp. Coefficient of Br ( $\alpha$ )	Reversible Temp. Coefficient of Hcj ( $\beta$ )	Curie Temperature (Tc)
SmCo 18	250 °C	-0.04 %/°C	-0.30 %/°C	~720 °C
SmCo 22	300 °C	-0.035 %/°C	-0.25 %/°C	~800 °C
SmCo 26	300 °C	-0.035 %/°C	-0.25 %/°C	~800 °C
SmCo 30	350 °C	-0.03 %/°C	-0.20 %/°C	~825 °C

## Experimental Protocols

The following protocols outline key experiments for evaluating the performance and reliability of samarium-cobalt magnets for aerospace guidance systems.

### Measurement of Magnetic Properties at Elevated Temperatures

Objective: To determine the magnetic properties (Br, Hcb, Hcj, and (BH)max) of SmCo magnets at various operating temperatures.

Apparatus:

- Vibrating Sample Magnetometer (VSM) or Pulsed Field Magnetometer (PFM)
- High-temperature sample holder with integrated furnace
- Helmholtz coils (for VSM)
- Search coils (for PFM)
- Gaussmeter
- Temperature controller and thermocouple

Methodology:

- A sample of the SmCo magnet is securely mounted in the high-temperature sample holder.
- The sample is heated to the desired test temperature and allowed to stabilize.
- A hysteresis loop measurement is performed using the VSM or PFM.
  - VSM: The sample is vibrated in a uniform magnetic field, and the induced voltage in the pickup coils is measured to determine the magnetic moment. The external magnetic field is swept through a full cycle to trace the hysteresis loop.
  - PFM: The magnet is subjected to a strong magnetic pulse to achieve saturation. Then, a series of increasing reverse magnetic pulses are applied, and the resulting magnetic flux is measured after each pulse to construct the demagnetization curve.<sup>[9]</sup>
- From the hysteresis loop, the values of  $B_r$ ,  $H_{cb}$ ,  $H_{cj}$ , and  $(BH)_{max}$  are determined.
- Steps 2-4 are repeated for the entire range of desired operating temperatures.

## Thermal Stability and Aging Test

Objective: To evaluate the long-term stability of SmCo magnets at elevated temperatures.

Apparatus:

- High-temperature oven with precise temperature control
- Fluxmeter with a search coil
- Gaussmeter

Methodology:

- The initial magnetic flux of the test magnets is measured at room temperature.
- The magnets are placed in the high-temperature oven at their maximum recommended operating temperature.
- The magnets are aged for an extended period (e.g., 1000 hours), with periodic removal for measurement.

- At each measurement interval, the magnets are allowed to cool to room temperature, and their magnetic flux is remeasured.
- The percentage loss of magnetic flux over time is calculated to determine the thermal stability.

## Vibration and Shock Testing

Objective: To assess the mechanical integrity and magnetic performance of SmCo magnets under vibration and shock conditions representative of launch and flight.

Apparatus:

- Electrodynamic shaker table
- Shock testing machine
- Accelerometers
- Data acquisition system
- Fluxmeter

Methodology:

- The SmCo magnet is mounted in a fixture that simulates its actual mounting in the aerospace component.
- Accelerometers are attached to the fixture to monitor the applied vibration or shock profile.
- The magnetic flux of the magnet is measured before the test.
- Vibration Test: The magnet is subjected to a specified vibration profile, which may include:
  - Sine Sweep: A sinusoidal vibration with a frequency that sweeps across a defined range (e.g., 10 Hz to 2,000 Hz) to identify resonant frequencies.[\[13\]](#)
  - Random Vibration: A vibration profile that simulates the random vibrations encountered during flight, with specified acceleration spectral density levels.

- Shock Test: The magnet is subjected to a series of mechanical shocks with a specified peak acceleration and duration to simulate events like staging and deployment.[13]
- The magnetic flux of the magnet is remeasured after the vibration and shock tests to identify any degradation in performance. A visual inspection for cracks or other physical damage is also performed.

## Corrosion Resistance Testing

Objective: To evaluate the resistance of SmCo magnets to corrosion in environments relevant to aerospace applications.

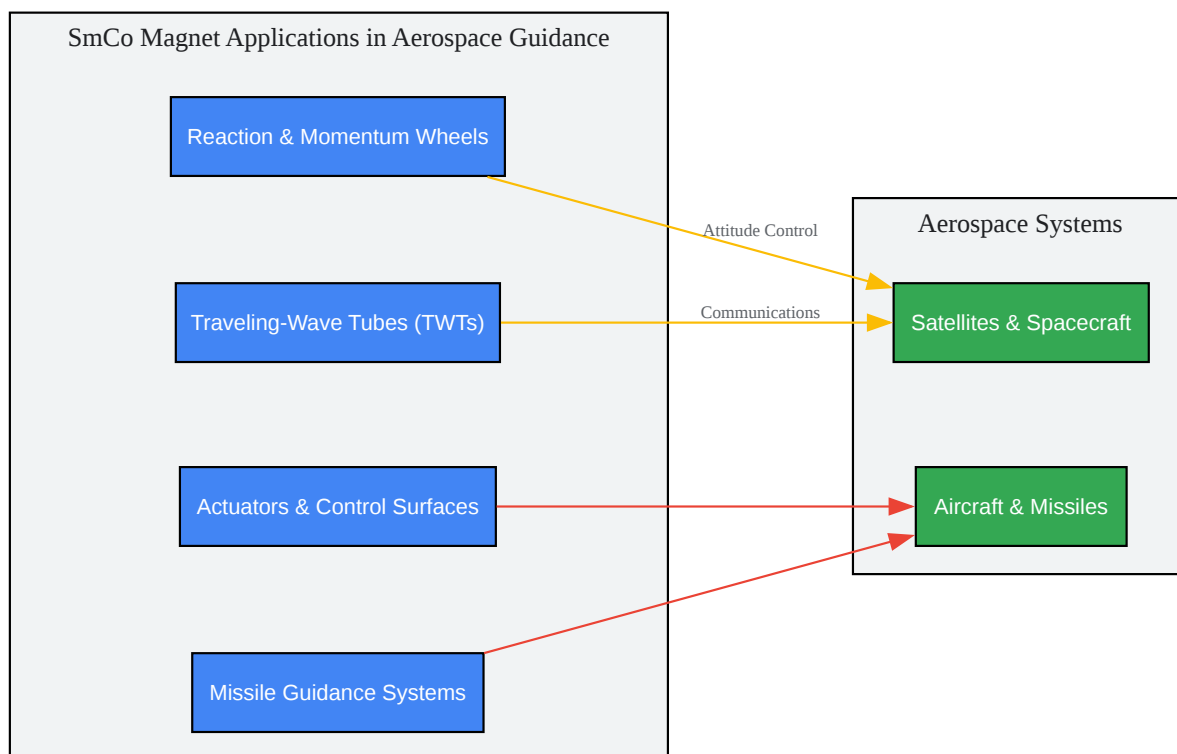
Apparatus:

- Salt spray chamber
- Humidity chamber
- Optical microscope

Methodology:

- The SmCo magnet samples (both coated and uncoated, if applicable) are placed in the test chamber.
- Salt Spray Test: The magnets are exposed to a salt spray (e.g., 5% NaCl solution) at an elevated temperature (e.g., 35°C) for a specified duration (e.g., 96 hours).
- Humidity Test: The magnets are exposed to a high-humidity environment (e.g., 95% relative humidity) at an elevated temperature (e.g., 85°C) for a specified duration.
- After exposure, the magnets are removed, gently cleaned, and visually inspected for any signs of corrosion, such as pitting or discoloration, using an optical microscope.
- The magnetic properties can also be remeasured to assess any performance degradation due to corrosion.

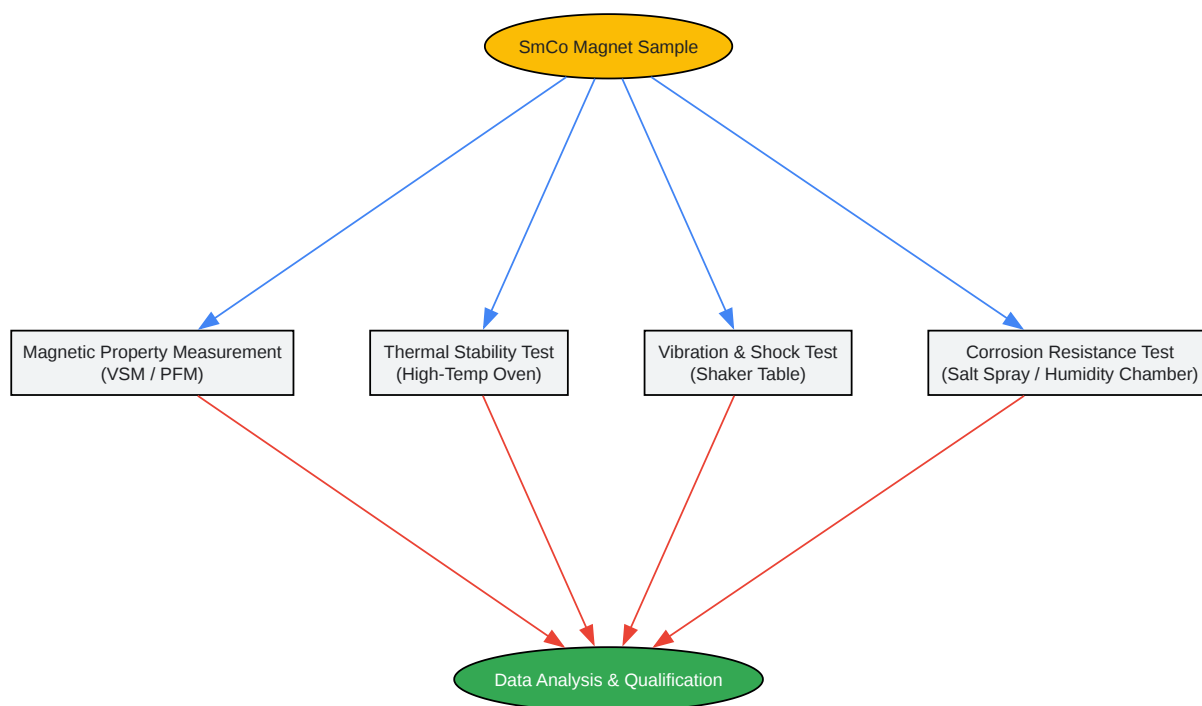
## Visualizations



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Caption: Key applications of SmCo magnets in aerospace guidance and control systems.





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Caption: Experimental workflow for qualifying SmCo magnets for aerospace applications.

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- To cite this document: BenchChem. [Application Notes: Samarium-Cobalt Magnets in Aerospace Guidance Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175118#samarium-cobalt-magnet-applications-in-aerospace-guidance-systems]

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